

Stability and storage conditions for 4-Bromo

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Compound of Interest

Compound Name: 4-Bromothiophene-3-carbonitrile

Cat. No.: B097555

Technical Support Center: 4-Bromothiophene-3-carbonitrile

A Guide for Researchers, Scientists, and Drug Development Professionals

As Senior Application Scientists, we understand that the success of your research hinges on the quality and stability of your starting materials. **4-Bromo** nuanced stability profile can present challenges. This guide is designed to provide you with field-proven insights and actionable troubleshooting protocols, grounded in underlying chemical principles, empowering you to make informed decisions in the lab.

Troubleshooting Guide: Addressing Experimental Challenges

This section addresses specific issues that may arise during the use of **4-Bromothiophene-3-carbonitrile**, linking them to potential stability problems:

Scenario 1: My reaction yield is unexpectedly low or the reaction fails to proceed to completion.

- Question: I'm performing a Suzuki or Stille coupling reaction, and my yields are significantly lower than expected. I've confirmed all other reagents and conditions are optimal.
- Answer: Yes, this is a strong possibility. The primary culprit is often the degradation of the starting material, which reduces the molar equivalence of the active nitrile group.
 - Causality: The product is known to be stable under standard ambient conditions when stored correctly. However, improper storage can lead to degradation due to exposure to light or incompatible materials.
 - Troubleshooting Protocol:
 - Purity Verification: Before proceeding, you must re-verify the purity of your **4-Bromothiophene-3-carbonitrile**.
 - Thin-Layer Chromatography (TLC): Run a TLC against a fresh or reliably stored sample, if available. Look for streaking or the appearance of additional spots.
 - Melting Point: The reported melting point is 58-62 °C.[1] A significant depression or broadening of this range is a strong indicator of impurities.
 - Spectroscopic Analysis: Obtain a new ¹H NMR spectrum. Compare it to the reference spectrum on the Certificate of Analysis (CoA). Look for peaks corresponding to degradation products; the presence of a broad peak around 10-12 ppm (carboxylic acid) would result in the appearance of a broad singlet for the acidic proton.
 - Recommended Action: If impurities are detected, the material should be purified. Recrystallization from a suitable solvent system (e.g., ethanol) may be necessary. Always use freshly purified material for critical reactions.

Scenario 2: I've noticed a change in the physical appearance of the compound or see new spots on a routine TLC check.

- Question: My **4-Bromothiophene-3-carbonitrile**, which was initially a beige solid, has developed a darker, brownish color over time. What could be the cause?
- Answer: A change in color is a clear visual indicator of potential chemical degradation. This is often linked to exposure to atmospheric conditions or moisture.
 - Causality & Mechanism:
 - Moisture/Air Sensitivity: The nitrile group ($-C\equiv N$) is susceptible to hydrolysis, a reaction catalyzed by trace amounts of acid or base in the presence of moisture, leading to the formation of the carboxylic acid (4-bromothiophene-3-carboxylic acid).[4][5] While slow, this process can occur over time if the container is not properly sealed.

- Photostability: Brominated aromatic compounds can be sensitive to UV light.[6] Prolonged exposure can initiate radical reactions, potentially leading to degradation. If no specific data on this compound is limited, it is a known phenomenon for this class of molecules.[7][8]
- Preventative Protocol & Verification:
 - Confirm Degradation: Use LC-MS or GC-MS to identify the molecular weights of the impurities. This can help confirm if hydrolysis (addition of water) or other degradation pathways are occurring.
 - Implement Strict Storage: Always store **4-Bromothiophene-3-carbonitrile** in a tightly sealed container, preferably under an inert atmosphere (argon or nitrogen).
 - Protect from Light: Use an amber glass vial or wrap the container in aluminum foil to prevent light exposure.[10][11]

Frequently Asked Questions (FAQs)

Q1: What are the ideal long-term storage conditions for **4-Bromothiophene-3-carbonitrile**?

For maximum shelf-life and purity, the compound should be stored in a tightly sealed container in a dry and well-ventilated place. Best practice, derive an inert atmosphere (argon or nitrogen), and protected from light.[10][12]

Q2: How can I prepare a stable stock solution?

If preparing a stock solution, use a dry, high-purity aprotic solvent (e.g., anhydrous THF, Dioxane, or Toluene). Prepare the solution under an inert atmosphere in a sealed vial with a septum cap at low temperatures (-20 °C) and use within a short period. Always perform a quick purity check (e.g., TLC).

Q3: What materials and chemical classes are incompatible with **4-Bromothiophene-3-carbonitrile**?

Avoid contact with strong oxidizing agents, strong reducing agents, and strong bases.[8][11] These can react with the thiophene ring, the bromine atom, or the nitrile group.

Q4: What are the primary safety hazards and handling precautions?

4-Bromothiophene-3-carbonitrile is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[1] Always handle this compound with appropriate PPE: safety goggles, a lab coat, and chemical-resistant gloves.[13] Consult the Safety Data Sheet (SDS) for complete hazard information before handling.

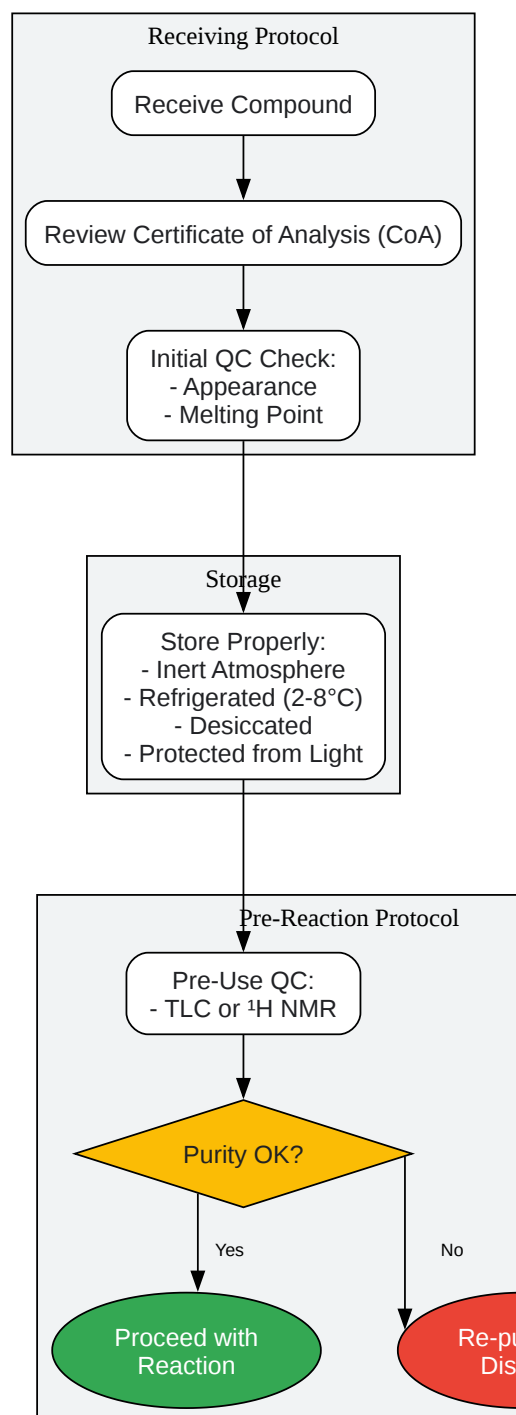
Data Summary Table

Parameter	Recommended Condition
Storage Temperature	2-8 °C (Refrigerated)
Atmosphere	Inert Gas (Argon or Nitrogen)
Light Protection	Amber Vial or Foil Wrap
Moisture Control	Tightly sealed container in a desiccator
Incompatible Materials	Strong oxidizing agents, strong bases, strong reducing agents
Physical Form	Solid (Beige)
Melting Point	58-62 °C

Experimental Workflows

Compound Quality Control Workflow

This diagram outlines the self-validating protocol for receiving, storing, and using **4-Bromothiophene-3-carbonitrile** to ensure experimental integrity.



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Caption: Workflow for ensuring the quality of **4-Bromothiophene-3-carbonitrile**.

References

- SAFETY DATA SHEET, 3-Bromothiophene. (2025). MilliporeSigma. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQTeWMrxuFSzEaoatMSVxHQG59p1s6Aq2WD8b6lxwh39M5letOakVU34LmUGpot4QB2OqQUpM=>]
- 4-Bromothiophene-2-carbonitrile | 18791-99-6. (n.d.). Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQw99EKVWZF9K49CVfWEUcXhZljCjOgko-g3x_-iKpX6FAp7xeZLBHLUDBLx4SFPPuTAMM5LYwCBCc4C1B475M26ljWR_dcazw-t8rThgMY1uQDb]

- SAFETY DATA SHEET, 3-Bromothiophene. (2025). Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHGFgp497Gw6WeclsL783tJ49JUAB4WmpK9NZEVeUgoZZ45VYK9F7yxvRXk5L2KjcuACmSTRrNp4gREwdPRs4D6NS-mzOCOCBlziyWi86y_0wVvYA4z4Yzb5OWl2wvSMevnh9G9La6PeS8492U14yzv39W_YNpXsUB_0xY9bC_IRgLQRuuwAatX_1CbQ0YcKq7T177kd6q_Szk]
- SAFETY DATA SHEET, 3,4-Dibromothiophene. (2025). Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZEmolJlkg8TqlxzV4VWsrzTLK23Zlq35vfA7yu5mx1qGB9VotF1HjayfR5nCr4KhV9RzVCB__GxDEqxUwEjn-PdU5p2xFdKRvuAZrltLYmxakiBOygha]
- 2,3,5-Tribromothiophene safety and handling guidelines. (2025). BenchChem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/ShqjEHJxARiJJetmJPGvks9RmSm0uFF8FQDPx-Gm7ApdIIWTRfT3_PYije3H0xHQ31rfCgqRUJvE3eMGfcRhQ3TfRlP40hPIf64HuwWkJmpCtXPH]
- SAFETY DATA SHEET, 3-Bromothiophene-2-carbonitrile. (2024). Fisher Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGCD3mhcH5dlyr0KyvLF9exdVG26o0STrTrBx3i31U1tA2kJ3DEpGUcTjI3AplQb0JfJuCWPsBda1HqkJhMptLgZfolUIK8IKKx9jW9xCL64IWmEJw5wub5yE8KTzIMJXpuDCTKVzyGWCTm2yxTqmGh-OefkbGyY3cDzOgcKOBuK_2dNVpWSXON8nAK-YCAENfyk-aRVZIQPxOIS5c]
- SAFETY DATA SHEET, Thiophene. (2024). Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGJ_XxXaqM3POF0NzVMtBNyUSmFRtKUmliHqBPktPITeuGuvMr9ItSjQ9lJMfvbnF4Q0s5lPOqbqmpou0ivz]
- Safety Data Sheet, 4-Bromothiophenol. (2024). DC Fine Chemicals. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQYxSVZ0AH_JwstvMEs0CmefUXl_jGBIfAkmlwLdUOcQNItu6HG9PAtyfqH_YtCk8pFQA4i0vDUqdALtRRDIVQHLLr3O7rlW_0bc9BnqThrKUKRneff]
- 4-bromothiophene-2-carbonitrile. (n.d.). Sigma-Aldrich. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFa26XAiwHugUBNqD09VGWRzpPQ1YbMmDEyMUAvyGAi4umFKkm73LgVaGcgDQzVmAlpANvfm5idagAkdlSxN4lwe35n9ELE>]
- Thiophene-3-carbonitrile Safety Data Sheet. (n.d.). Apollo Scientific. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQUNf43NH9iy7jEpY3L1s4670WD9Puf_Jzw6jirhmbuP2AMIXNiaOTgxCF_3CorkWhVpaioeGCsW0d81Z8-izJwJfJfSF_VfNjGtBdjF2qp-Zu1fqDeJXUp]
- **4-Bromothiophene-3-carbonitrile** 97%. (n.d.). Sigma-Aldrich. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGJxSiqSfr2JV8E3qhbngkLHFx6LYcLMFtLxqK7mtaoFJ1VBTTOEzAYmAxC_tLde-JHIYv8eFie2rprYi63F3IKad9vEJYK2le1VYUNe2slZPeWPNA5rDhh1]
- Chemistry of Nitriles. (2025). Chemistry LibreTexts. [URL: [https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_\(Morsch](https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_(Morsch)]
- Regioselective, Photochemical Bromination of Aromatic Compounds Using N-Bromosuccinimide. (2007). ResearchGate. [URL: <https://www.researchgate.net/publication/312511111-Regioselective-Photochemical-Bromination-of-Aromatic-Compounds-Using-N-Bromosuccinimide>]
- Acidic Hydrolysis of Nitriles. (n.d.). BYJU'S. [URL: <https://byjus.com/chemistry/acidic-hydrolysis-of-nitriles/>]
- Hydrolysis of nitriles. (n.d.). Lumen Learning - Organic Chemistry II. [URL: <https://courses.lumenlearning.com/suny-potsdam-organic-chemistry-2/c>]
- Hydrolysis of nitriles. (2020). Chemistry LibreTexts. [URL: [https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_II_\(Walk](https://chem.libretexts.org/Bookshelves/Organic_Chemistry/Organic_Chemistry_II_(Walk)]
- Hydrolysis of nitriles. (n.d.). Chemguide. [URL: <https://www.chemguide.co.uk/organicprops/nitriles/hydrolysis.html>]
- **4-Bromothiophene-3-carbonitrile**. (n.d.). CymitQuimica. [URL: https://www.cymitquimica.com/base/files/product_documents/OR3248_msds.pdf]
- 3-Bromothiophene Stability. (n.d.). Mallak Specialties Pvt Ltd. [URL: <https://www.mallak.co>]

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Sources

1. 4-Bromothiophene-3-carbonitrile 97 18895-10-8 [sigmaaldrich.com]
2. byjus.com [byjus.com]
3. chemguide.co.uk [chemguide.co.uk]
4. 21.5. Hydrolysis of nitriles | Organic Chemistry II [courses.lumenlearning.com]
5. chem.libretexts.org [chem.libretexts.org]
6. researchgate.net [researchgate.net]
7. pdf.benchchem.com [pdf.benchchem.com]
8. 3-Bromothiophene, C₄H₃BrS, 872-31-1, 3 Thienyl Bromide, Thiophene, 3 Bromo, 3 Thienyl Bromide, NSC 96612 [mallakchemicals.com]
9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
10. 4-Bromothiophene-2-carbonitrile | 18791-99-6 [sigmaaldrich.com]
11. fishersci.com [fishersci.com]
12. fishersci.com [fishersci.com]
13. fishersci.com [fishersci.com]
14. 4-Bromothiophene-3-carbonitrile | CymitQuimica [cymitquimica.com]

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bromothiophene-3-carbonitrile]

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